

2-Methoxy-5-sulfamoylbenzoic Acid-d3

certificate of analysis

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Compound of Interest

Compound Name: 2-Methoxy-5-sulfamoylbenzoic
Acid-d3

Cat. No.: B1147349

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Technical Guide: 2-Methoxy-5-sulfamoylbenzoic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **2-Methoxy-5-sulfamoylbenzoic Acid-d3**, a labeled metabolite of the antipsychotic drug Sulpiride. The information is compiled to assist in research and development, ensuring the quality and integrity of experimental results.

Physicochemical and Analytical Data

The following tables summarize the key physical, chemical, and analytical data for **2-Methoxy-5-sulfamoylbenzoic Acid-d3** and its non-deuterated analogue.

Table 1: General Information

Property	Value	Source
Chemical Name	2-Methoxy-5-sulfamoylbenzoic Acid-d3	Pharmaffiliates[1]
CAS Number	123958-85-0	Pharmaffiliates, LGC Standards[1][2]
Unlabelled CAS Number	22117-85-7	LGC Standards[2]
Molecular Formula	C ₈ H ₆ D ₃ NO ₅ S	Pharmaffiliates[1]
Molecular Weight	234.24 g/mol	Pharmaffiliates[1]

Table 2: Computed Properties of 2-Methoxy-5-sulfamoylbenzoic Acid

Property	Value
Molecular Weight	231.23 g/mol [3][4]
Monoisotopic Mass	231.02014356 Da[3]
XLogP3-AA	-0.3[3]
Topological Polar Surface Area	115 Å²[3]
Heavy Atom Count	15[3]
Complexity	333[3]

Table 3: Specifications of Related Compounds

Product	Purity	Melting Point	Analytical Method
2-Methoxy-5-sulfamoylbenzoic Acid	>97.0%	220.0 to 224.0 °C	HPLC[5]
Methyl 2-methoxy-5-sulfamoylbenzoate	98%	175-177 °C (lit.)	Not Specified
Methyl 2-methoxy-5-aminosulfonyl benzoate	99.2%	Not Specified	HPLC[6]
2-methoxy-5-sulfamoyl methyl benzoate	99.51% - 99.66%	Not Specified	HPLC[7][8]

Experimental Protocols

Detailed methodologies for the characterization and quality control of **2-Methoxy-5-sulfamoylbenzoic Acid-d3** are crucial for its application in research. The following are typical protocols for the analytical techniques mentioned in the context of this compound and its analogues.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the purity of **2-Methoxy-5-sulfamoylbenzoic Acid-d3** and quantify any impurities.

Instrumentation:

- HPLC system with a UV detector
- Column: ODS C18, 4.6 x 250 mm[6]
- Mobile Phase: A mixture of methanol and water. A common ratio found for a related compound is 200 ml of methanol and 700 ml of water[7][8].

- Flow Rate: 1.0 mL/min[7][8]
- Detection Wavelength: 240 nm or 254 nm[6][7][8]
- Injection Volume: 10 µL
- Column Temperature: Ambient

Procedure:

- Standard Preparation: Accurately weigh and dissolve a known amount of **2-Methoxy-5-sulfamoylbenzoic Acid-d3** reference standard in the mobile phase to prepare a stock solution.
- Sample Preparation: Prepare the sample solution by dissolving the test article in the mobile phase to a similar concentration as the standard solution.
- Chromatographic Run: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: The purity is calculated by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Objective: To confirm the chemical structure of **2-Methoxy-5-sulfamoylbenzoic Acid-d3** and assess its isotopic enrichment.

Instrumentation:

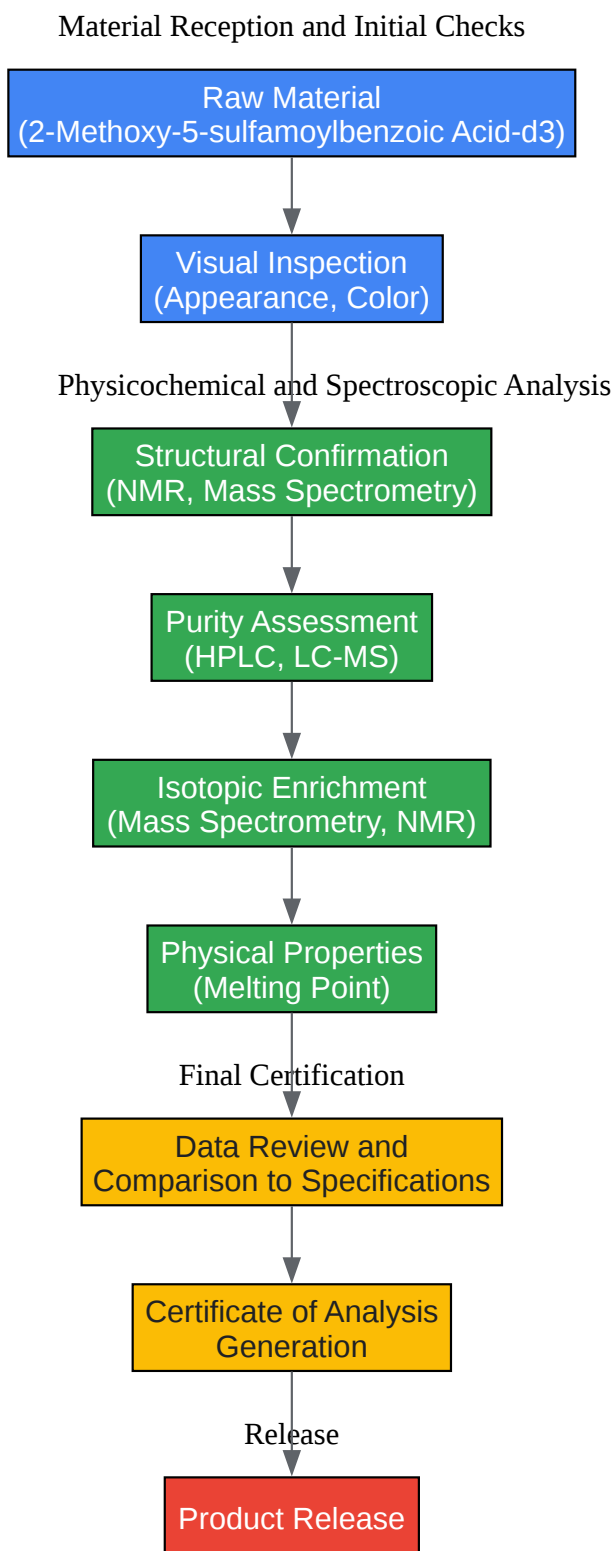
- NMR Spectrometer (e.g., 400 MHz)
- Solvent: Deuterated solvent such as CDCl₃ (for related compounds)[6] or DMSO-d₆.
- Internal Standard: Tetramethylsilane (TMS)

Procedure:

- **Sample Preparation:** Dissolve a small amount of the sample in the deuterated solvent.
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum. The absence or significant reduction of the methoxy signal at approximately 3.8 ppm would confirm deuterium incorporation.
- **^{13}C NMR Acquisition:** Acquire the carbon-13 NMR spectrum to confirm the carbon framework of the molecule.
- **Data Analysis:** Analyze the chemical shifts, integration values, and coupling patterns to confirm the structure. The isotopic purity can be estimated from the reduction in the integral of the methoxy proton signal relative to other non-deuterated protons in the molecule.

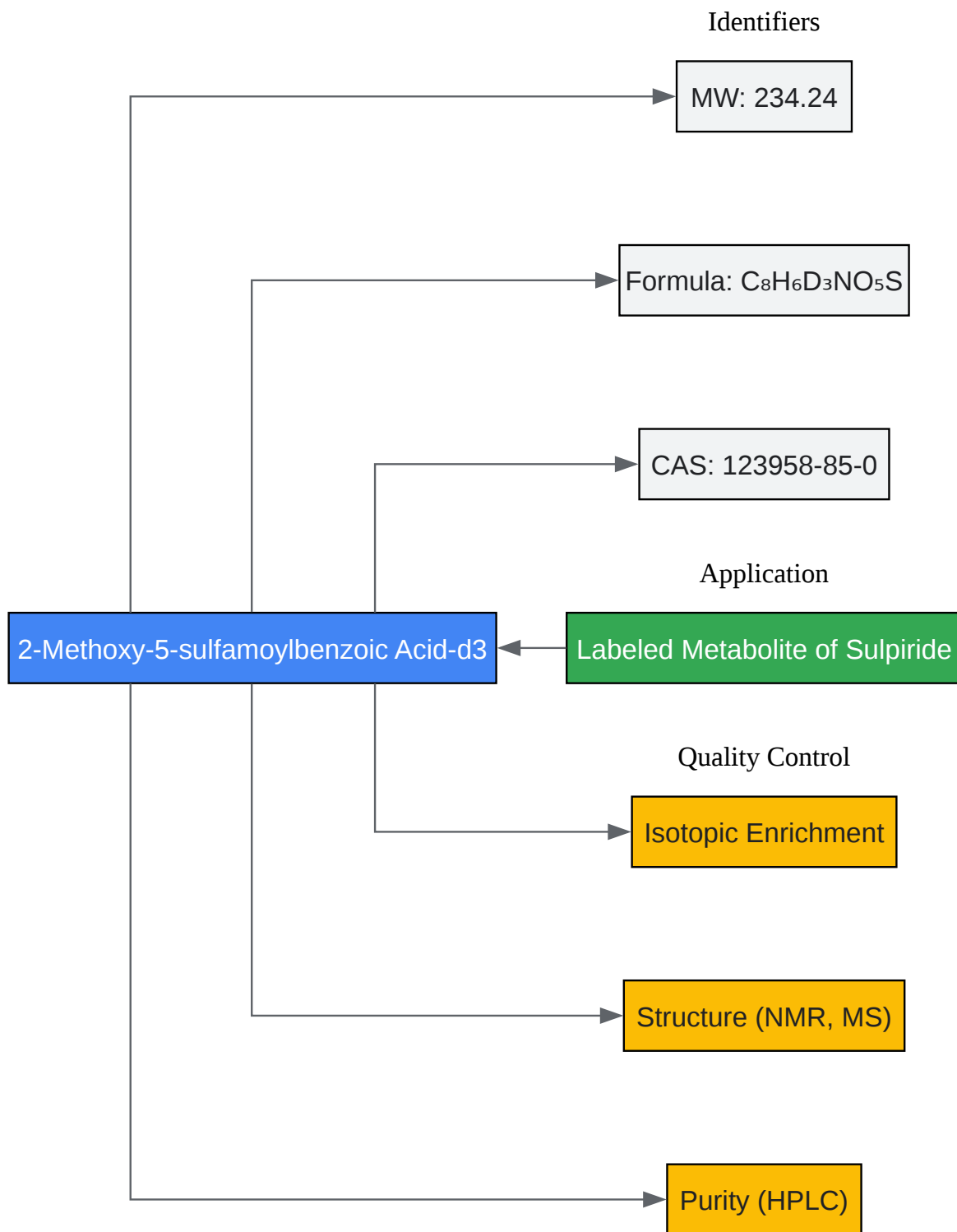
Visualizations

The following diagrams illustrate the quality control workflow and the key properties of **2-Methoxy-5-sulfamoylbenzoic Acid-d3**.



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Caption: Quality control workflow for **2-Methoxy-5-sulfamoylbenzoic Acid-d3**.



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Caption: Key properties of **2-Methoxy-5-sulfamoylbenzoic Acid-d3**.

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